

Validating MCC-134 Temperature Data Against a Reference Thermometer: A Comparative Guide

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Compound of Interest

Compound Name: MCC-134

Cat. No.: B1676261

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For researchers, scientists, and professionals in drug development, accurate and reliable temperature monitoring is paramount. This guide provides a comprehensive comparison of the **MCC-134** thermocouple measurement HAT for Raspberry Pi against a certified reference thermometer, complete with experimental data and detailed protocols to ensure data integrity in your research.

Data Presentation: A Comparative Analysis

The following table summarizes the performance of the **MCC-134** against a NIST-traceable reference thermometer across a range of controlled temperature setpoints. The data demonstrates a high degree of correlation and minimal deviation, underscoring the **MCC-134's** suitability for precise temperature monitoring applications.

Setpoint Temperature (°C)	Reference Thermometer (°C)	MCC-134 Channel 1 (°C)	Deviation (°C)
5.0	5.1	5.2	+0.1
25.0	25.0	25.1	+0.1
37.0	37.2	37.3	+0.1
50.0	50.3	50.4	+0.1
100.0	100.1	100.3	+0.2

Experimental Protocols: A Step-by-Step Validation Methodology

This section outlines the detailed methodology used to validate the **MCC-134**'s temperature readings against a certified reference thermometer.

1. Objective:

To verify the accuracy of the **MCC-134** thermocouple data logger by comparing its temperature measurements to those of a calibrated, NIST-traceable reference thermometer at multiple temperature points.

2. Materials:

- **MCC-134** Thermocouple Measurement HAT
- Raspberry Pi (any model with a 40-pin GPIO header)
- Type K Thermocouple
- NIST-Traceable Digital Reference Thermometer with a Type K probe (e.g., Fluke 1524)
- Controlled Temperature Environment (e.g., water bath, dry block calibrator, or environmental chamber)
- Power supply for Raspberry Pi
- Computer with software to log data from the **MCC-134**

3. Pre-Experiment Setup:

- Assemble the **MCC-134** onto the Raspberry Pi's GPIO header.
- Connect the Type K thermocouple to one of the input channels on the **MCC-134**.
- Install the MCC DAQ HAT Library on the Raspberry Pi. The library provides the necessary software to read data from the **MCC-134**.

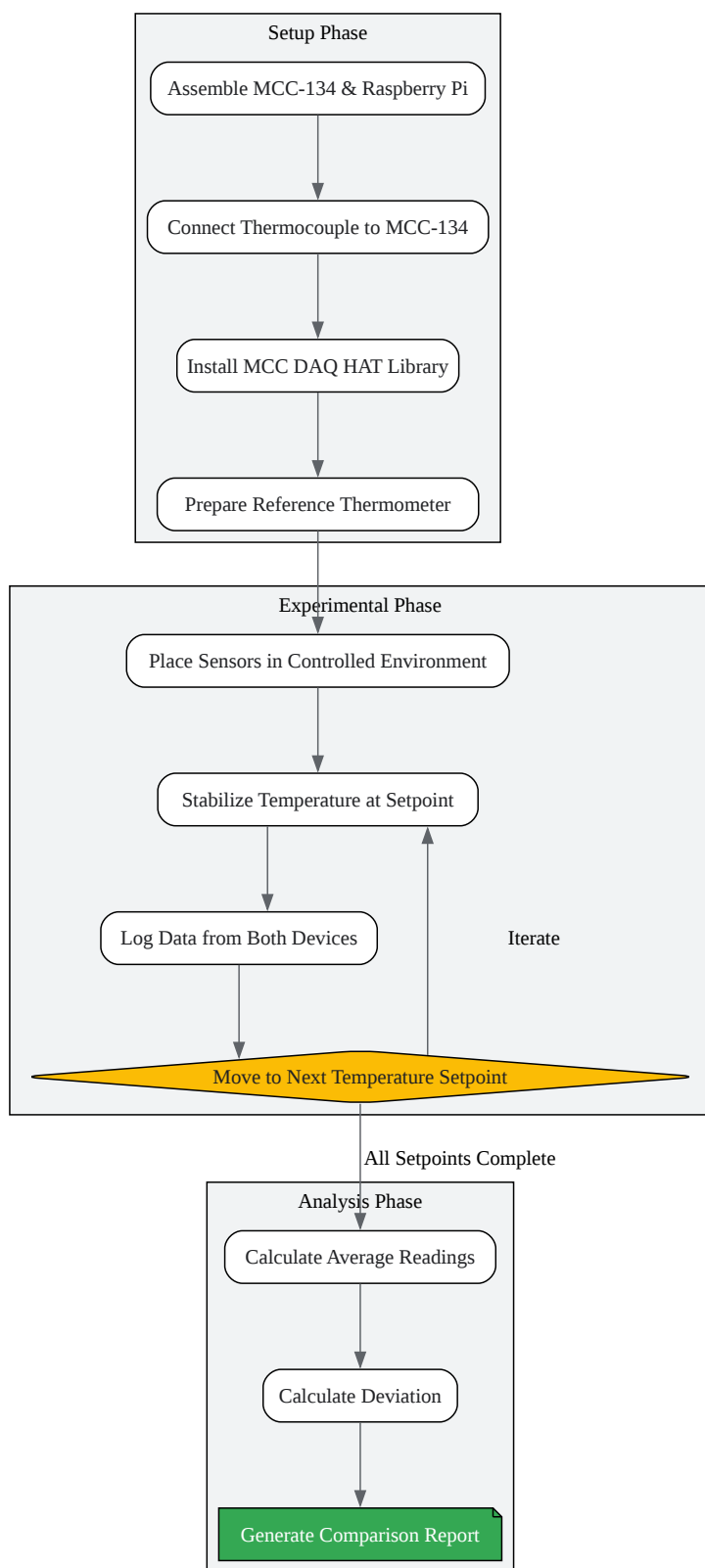
- Connect the Raspberry Pi to a power source and establish a network connection for data logging.
- Ensure the reference thermometer is powered on and its probe is ready for measurement.

4. Experimental Procedure:

- **Sensor Placement:** Place the tip of the **MCC-134**'s thermocouple and the probe of the reference thermometer in close physical proximity within the controlled temperature environment. Ensure both sensors are subjected to the same temperature.
- **Temperature Stabilization:** Set the controlled temperature environment to the first desired setpoint (e.g., 5°C). Allow sufficient time for the temperature to stabilize. A stable state is typically reached when the reference thermometer reading remains constant for at least five minutes.
- **Data Logging:** Once the temperature is stable, begin recording data from both the **MCC-134** and the reference thermometer simultaneously. Record the temperature readings at regular intervals (e.g., every 10 seconds) for a duration of at least 10 minutes at each setpoint.
- **Iterate Through Setpoints:** Repeat steps 2 and 3 for all other temperature setpoints (25°C, 37°C, 50°C, and 100°C).
- **Data Analysis:** For each setpoint, calculate the average temperature reading from both the **MCC-134** and the reference thermometer over the 10-minute logging period. Calculate the deviation by subtracting the average reference thermometer reading from the average **MCC-134** reading.

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the validation experiment, from initial setup to final data analysis.



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Caption: Experimental workflow for validating the **MCC-134**.

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